

# An In-depth Technical Guide to C.I. Direct Green 28

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## Compound of Interest

Compound Name: C.I. Direct green 28

Cat. No.: B13414475

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This technical guide provides a comprehensive analysis of the molecular structure, chemical properties, synthesis, and toxicological considerations of **C.I. Direct Green 28**. The information is intended for researchers, scientists, and drug development professionals interested in the chemistry and biological implications of complex azo dyes.

## Chemical Identity and Physicochemical Properties

**C.I. Direct Green 28**, also known by trade names such as Solophenyl Green 4GE and Direct Fast Green 5GLL, is a polyazo dye belonging to the anthraquinone class[1]. It is utilized in the textile, paper, and leather industries for its ability to dye cellulosic materials directly in a neutral or weakly alkaline medium[1][2]. The dye presents as a dark green powder with moderate solubility in water, which increases with temperature[1][2].

The key physicochemical properties of **C.I. Direct Green 28** are summarized in the table below.

Property	Value	Reference
C.I. Name	Direct Green 28	[1]
C.I. Number	14155	[1]
CAS Number	6471-09-6	[1]
Molecular Formula	C <sub>42</sub> H <sub>27</sub> N <sub>10</sub> Na <sub>3</sub> O <sub>11</sub> S <sub>2</sub>	[1]
Molecular Weight	980.83 g/mol	[1][3]
Appearance	Dark Green Powder	[1]
Water Solubility	12.5 g/L (at 80-85 °C); 20 g/L (at 90 °C)	[1]
Light Fastness (ISO)	5-6	[1]
Soaping Fastness - Fading (ISO)	4	[1]
Soaping Fastness - Staining (ISO)	3-4	[1]
Acid Resistance (ISO)	3	[1]
Alkali Resistance (ISO)	3	[1]

## Synthesis and Molecular Structure

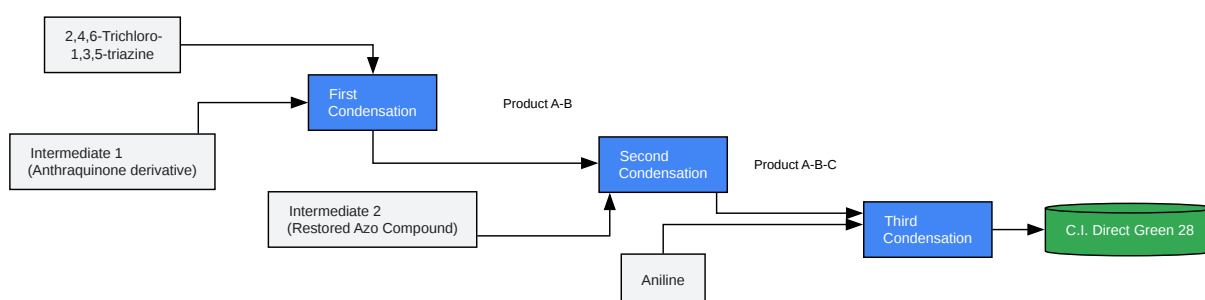
The molecular structure of **C.I. Direct Green 28** is complex, incorporating both anthraquinone and azo functionalities[1]. Its synthesis is a multi-step condensation process.

The manufacturing of **C.I. Direct Green 28** involves the sequential reaction of 2,4,6-Trichloro-1,3,5-triazine (cyanuric chloride) with three distinct aromatic intermediates. The process can be summarized as follows:

- Condensation with 1-Amino-4-(4-aminophenylamino)-9,10-dioxo-9,10-dihydroanthracene-2-sulfonic acid.

- Condensation with the restored product of a coupling reaction between diazotized 4-Nitrobenzenamine and 2-Hydroxybenzoic acid.
- Final condensation with aniline[1].

This sequential synthesis builds a large, conjugated molecule responsible for its green color and affinity for cellulose fibers.



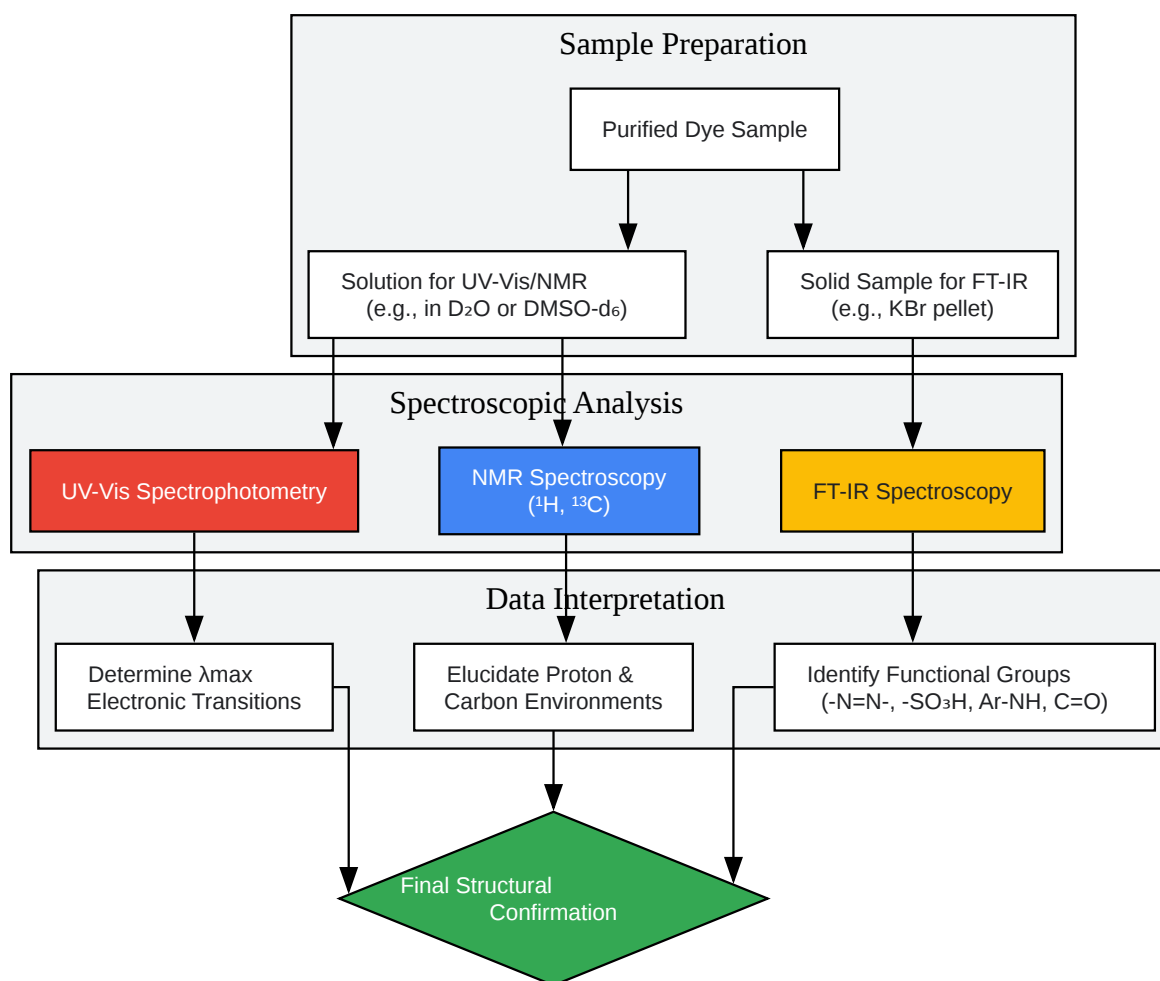
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Diagram 1: Synthesis workflow for **C.I. Direct Green 28**.

## Experimental Protocols for Structural Analysis

While specific experimental spectra for **C.I. Direct Green 28** are not readily available in public literature, a standard analytical workflow can be employed for its characterization. This involves a combination of spectroscopic techniques to confirm its identity, purity, and structure.

A generalized workflow for the comprehensive analysis of an azo dye like **C.I. Direct Green 28** is presented below. This multi-faceted approach ensures a thorough structural and chemical characterization.



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Diagram 2: General workflow for dye characterization.

- UV-Visible (UV-Vis) Spectrophotometry:
  - Objective: To determine the maximum absorption wavelength (λ<sub>max</sub>) and quantify the dye concentration based on the Beer-Lambert law.
  - Protocol: Prepare a series of standard solutions of the dye in a suitable solvent (e.g., deionized water). Record the absorption spectrum for each concentration over a wavelength range of 200-800 nm using a dual-beam spectrophotometer. The presence of

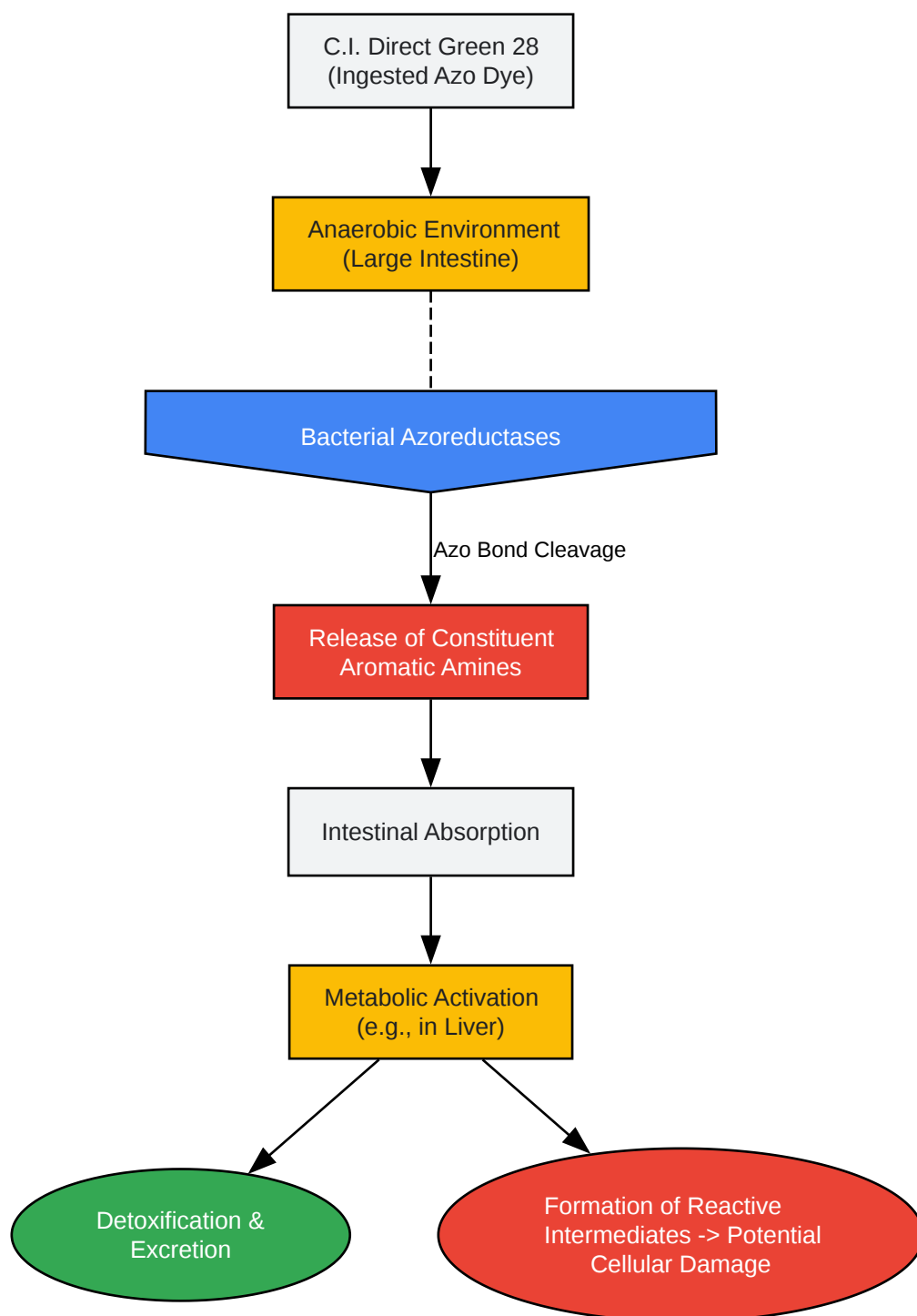
multiple peaks in the visible and UV regions can be attributed to the chromophoric azo bonds and aromatic moieties, respectively[4].

- Fourier-Transform Infrared (FT-IR) Spectroscopy:
  - Objective: To identify the principal functional groups within the molecule.
  - Protocol: Prepare a potassium bromide (KBr) pellet containing approximately 1% of the solid dye sample. Acquire the spectrum in the 4000-400  $\text{cm}^{-1}$  range. Characteristic peaks for azo groups ( $-\text{N}=\text{N}-$ ), sulfonate groups ( $-\text{SO}_3^-$ ), amine groups ( $-\text{NH}-$ ), and carbonyls ( $\text{C}=\text{O}$ ) from the anthraquinone structure would be expected[5][6].
- Nuclear Magnetic Resonance (NMR) Spectroscopy:
  - Objective: To elucidate the detailed molecular structure by analyzing the chemical environment of hydrogen ( $^1\text{H}$  NMR) and carbon ( $^{13}\text{C}$  NMR) atoms.
  - Protocol: Dissolve a precisely weighed sample in a deuterated solvent (e.g.,  $\text{DMSO}-d_6$ ) with tetramethylsilane (TMS) as an internal standard. Record  $^1\text{H}$  and  $^{13}\text{C}$  spectra on a high-field NMR spectrometer. The complex aromatic regions of the spectra would require advanced 2D NMR techniques (e.g., COSY, HSQC) for full assignment[5][6].

## Toxicological Profile and Metabolism

As a large, water-soluble, sulfonated molecule, **C.I. Direct Green 28** itself has low membrane permeability. However, its toxicological profile is of interest to drug development professionals due to its classification as an azo dye, many of which can be metabolized into potentially harmful aromatic amines[7].

The primary toxicological concern for many azo dyes is the reductive cleavage of the azo linkage ( $-\text{N}=\text{N}-$ ) by azoreductase enzymes produced by intestinal microbiota[8][9][10]. This anaerobic process can release the constituent aromatic amines. Although the specific metabolic products of **C.I. Direct Green 28** have not been detailed in the available literature, dyes derived from benzidine or its congeners are known to release these compounds upon metabolism[10][11][12]. These aromatic amines can be absorbed in the gut and subsequently undergo metabolic activation in the liver, potentially leading to carcinogenic compounds[10].



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Diagram 3: Potential metabolic pathway and toxicological concern for azo dyes.

According to its Material Safety Data Sheet (MSDS), **C.I. Direct Green 28** is considered harmful if swallowed and may cause irritation to the skin, eyes, and respiratory tract[3].

Mutagenicity data has been reported, but it is not listed as a carcinogen by major regulatory bodies like IARC or NTP[3]. Standard personal protective equipment, including safety goggles, gloves, and respiratory protection, should be used when handling the powdered dye to minimize exposure[3].

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